

Best practices for handling and storage of Di-o-cresyl phosphate

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Compound of Interest

Compound Name: *Di-o-cresyl phosphate*

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Technical Support Center: Tri-o-cresyl Phosphate (TOCP)

A Note on Nomenclature: The following guide pertains to Tri-o-cresyl phosphate (TOCP), particularly the highly toxic ortho-isomer (referred to as Tri-o-cresyl phosphate). While the query specified "**Di-o-cresyl phosphate**," the significant industrial hazard and subject of extensive safety documentation is TOCP.

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and storage of Tri-o-cresyl phosphate.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with Tri-o-cresyl phosphate (TOCP)?

A1: TOCP is a neurotoxin that can cause organophosphate-induced delayed neuropathy (OPIDN), which may lead to paralysis.^{[1][2]} It is toxic if swallowed, inhaled, or absorbed through the skin.^{[3][4][5]} The substance can cause damage to organs through prolonged or repeated exposure.^{[3][6]} Additionally, it is very toxic to aquatic life with long-lasting effects.^{[3][6]} The ortho-isomer is considered the most dangerous.^{[1][7]}

Q2: What immediate actions should be taken in case of accidental exposure to TOCP?

A2: In case of accidental exposure, immediate first aid is crucial:

- Inhalation: Move the person to fresh air and keep them at rest in a comfortable breathing position. Seek immediate medical attention.[3][6][8]
- Skin Contact: Immediately remove all contaminated clothing.[6] Gently wash the affected area with plenty of soap and water.[6] Seek immediate medical attention.[5][8]
- Eye Contact: Rinse cautiously with water for several minutes.[6] If present and easy to do, remove contact lenses. Seek immediate medical attention.[6][8]
- Ingestion: Do NOT induce vomiting.[8][9] Rinse the mouth with water and drink 2-4 cupfuls of milk or water if the person is conscious and alert.[8] Seek immediate medical attention.[3][6][10]

Q3: What are the proper storage conditions for TOCP?

A3: TOCP should be stored in a cool, dry, and well-ventilated area in a tightly closed original container.[6][8][11] It should be stored locked up and separated from incompatible materials such as strong oxidants, food, and feedstuffs.[6][10][12] The storage area should not have drain or sewer access.[10][12]

Q4: What personal protective equipment (PPE) is required when handling TOCP?

A4: A comprehensive PPE plan is essential when working with TOCP and includes:

- Respiratory Protection: Use a NIOSH-approved respirator.[8] Options include a half or full-facepiece respirator, a self-contained breathing apparatus (SCBA), or a supplied-air respirator, depending on the potential for exposure.[6]
- Hand Protection: Wear impervious gloves.[6][10]
- Eye Protection: Use chemical safety goggles.[6] A face shield may be necessary in situations with a higher risk of splashing.[6][10]
- Skin and Body Protection: Wear impervious protective clothing and boots as needed to prevent skin contact.[5][6][10] An eyewash station and safety shower should be readily available.[8][9]

Troubleshooting Guides

Scenario 1: A small spill of TOCP has occurred in the laboratory.

- Problem: How to safely clean up a minor spill of Tri-o-cresyl phosphate.
- Solution:
 - Evacuate and Ventilate: Immediately alert personnel in the area and ensure the area is well-ventilated.
 - Wear Appropriate PPE: Before addressing the spill, don the required personal protective equipment, including respiratory protection, chemical-resistant gloves, and safety goggles.
 - Contain the Spill: Use an inert absorbent material like sand, earth, or vermiculite to contain the spill.[8][10][11]
 - Absorb and Collect: Absorb the spilled material and place it into a suitable, labeled container for disposal.[8][10][11]
 - Decontaminate: Clean the spill area thoroughly.
 - Disposal: Dispose of the contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[3][10][13]

Scenario 2: A researcher experiences symptoms of exposure after working with TOCP.

- Problem: A researcher is experiencing dizziness and nausea after handling Tri-o-cresyl phosphate.
- Solution:
 - Immediate Removal from Exposure: The individual should be immediately removed from the contaminated area to fresh air.[6][8]
 - Seek Medical Attention: Call for immediate medical assistance and inform them of the potential exposure to TOCP.[3][6][10]

- First Aid: If the individual is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[\[3\]](#)[\[8\]](#) If there was skin contact, remove contaminated clothing and wash the skin.[\[6\]](#)
- Report the Incident: The incident must be reported to the appropriate safety officer or supervisor to investigate the cause of exposure and prevent future occurrences.

Quantitative Data

The following table summarizes the occupational exposure limits for Tri-o-cresyl phosphate.

Parameter	Value	Organization
Permissible Exposure Limit (PEL) - TWA	0.1 mg/m ³	OSHA [14]
Recommended Exposure Limit (REL) - TWA	0.1 mg/m ³	NIOSH [14]
Threshold Limit Value (TLV) - TWA	0.02 mg/m ³ (skin)	ACGIH [6] [10]

TWA: Time-Weighted Average over an 8 or 10-hour workday. (skin): Indicates the potential for significant contribution to the overall exposure by the cutaneous route.

Experimental Protocols

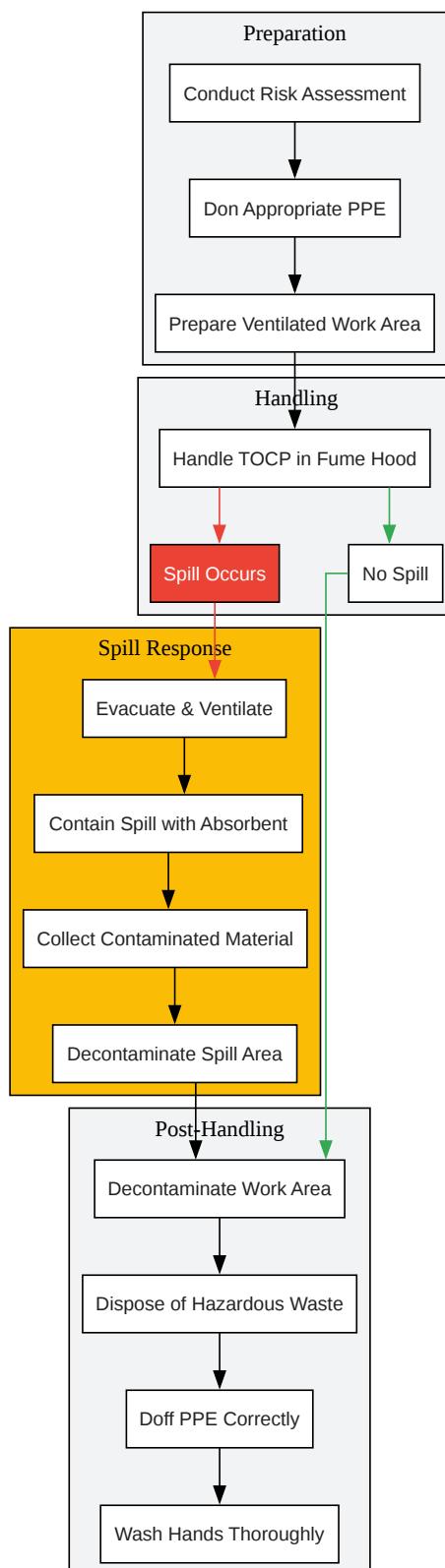
While specific experimental protocols will vary, any procedure involving TOCP must incorporate the following safety measures:

Methodology for Safe Handling of Tri-o-cresyl Phosphate in a Laboratory Setting:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, identifying all potential hazards and outlining specific safety procedures.
- Engineering Controls: All work with TOCP must be conducted in a certified chemical fume hood or a similar ventilated enclosure to minimize inhalation exposure.[\[6\]](#)[\[8\]](#) A closed system is recommended where feasible.[\[6\]](#)

- Personal Protective Equipment (PPE): All personnel must wear the appropriate PPE as detailed in the FAQ section.
- Weighing and Transfer: When weighing or transferring TOCP, use techniques that minimize the generation of aerosols or dust.
- Waste Disposal: All TOCP-contaminated waste, including disposable labware, absorbent materials, and contaminated PPE, must be collected in designated, sealed hazardous waste containers for proper disposal according to institutional and regulatory guidelines.[3]
- Hygiene: After handling TOCP, and before leaving the laboratory, wash hands and face thoroughly.[6] Do not eat, drink, or smoke in areas where TOCP is handled.[3][6]

Visualizations



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Caption: Workflow for the safe handling of Tri-o-cresyl phosphate.

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